

Enpp-1-IN-9 interference with assay reagents

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Compound of Interest

Compound Name: *Enpp-1-IN-9*

Cat. No.: *B12424601*

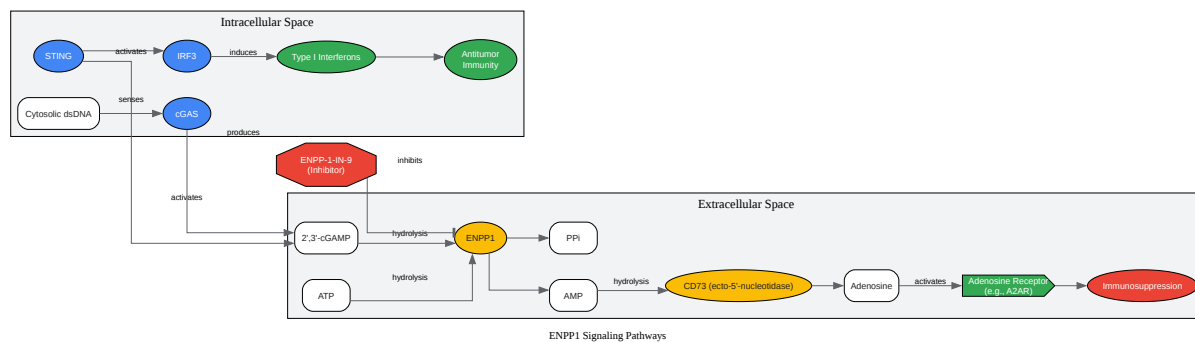
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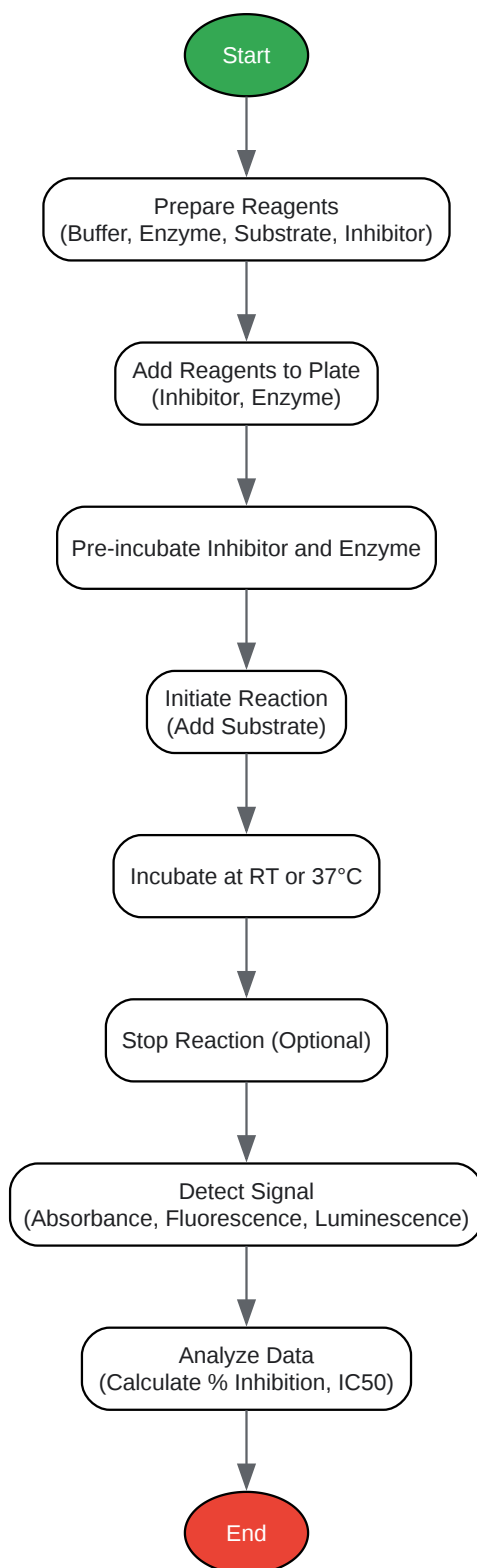
ENPP1 Technical Support Center

Welcome to the ENPP1 Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals working with ENPP1 and its inhibitors, such as **ENPP-1-IN-9**. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during your experiments.

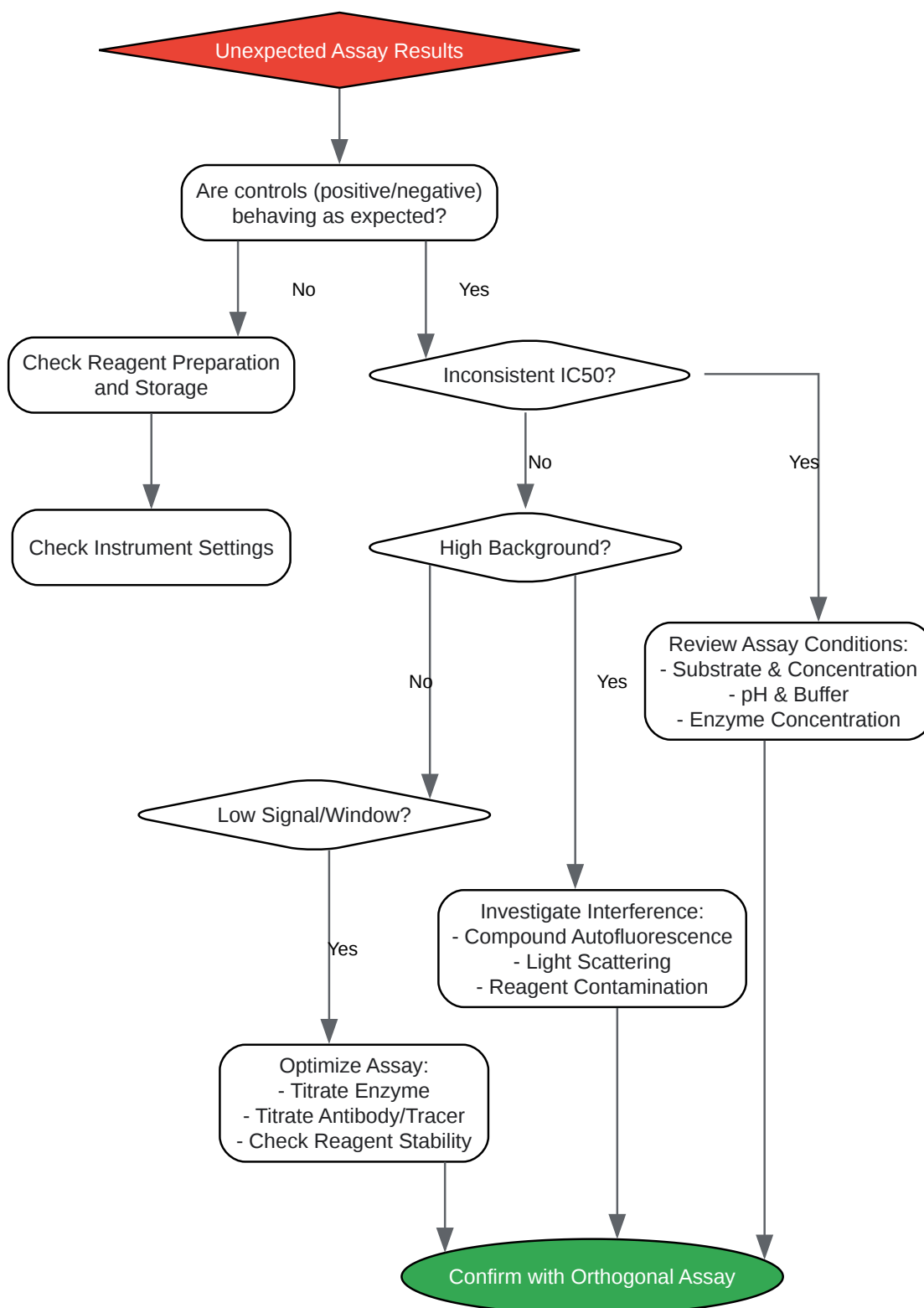
ENPP1 Signaling Pathway

Ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) is a key enzyme in purinergic signaling and plays a crucial role in various physiological and pathological processes.^{[1][2]} It primarily hydrolyzes extracellular ATP to produce AMP and inorganic pyrophosphate (PPi). ENPP1 is also the primary hydrolase of 2',3'-cyclic GMP-AMP (cGAMP), a second messenger that activates the STING (Stimulator of Interferon Genes) pathway, a critical component of the innate immune system.^[1] By degrading cGAMP, ENPP1 acts as a negative regulator of the STING pathway.^[1]





General Workflow for ENPP1 Inhibitor Screening



Troubleshooting Flowchart for ENPP1 Assays

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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
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